

# Disopyramide Metabolite Profiles Across Species

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## Compound Focus: Disopyramide Phosphate

CAS No.: 22059-60-5

Cat. No.: S526318

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The table below summarizes key metabolites of disopyramide identified in different species, highlighting that metabolite profiles can vary significantly.

Metabolite Name (or Description)	Key Species Identified	Relative Abundance / Key Findings	Primary Excretion Route
Disopyramide (parent drug)	Human, Rat, Dog	Human: ~56% of dose excreted unchanged; Rat: ~81% of urinary radioactivity from unchanged drug [1]	Urine [1] [2]
Mono-N-dealkylated metabolite (Secondary amine)	Human, Dog	Human: Represents ~20% of excreted dose; Dog: 12.4% of urinary radioactivity [1] [2]	Urine [1] [2]
3-phenyl-3-(2-pyridyl)-2-pyrrolidone	Dog	Major metabolite in dogs (29.2% of urinary radioactivity) [1]	Urine (partly as a water-soluble conjugate) [1]
Aryl-hydroxylated metabolites (Phenolic compounds)	Rat	Major metabolic pathway in rats; predominantly excreted in bile as conjugates [1]	Bile / Feces [1]

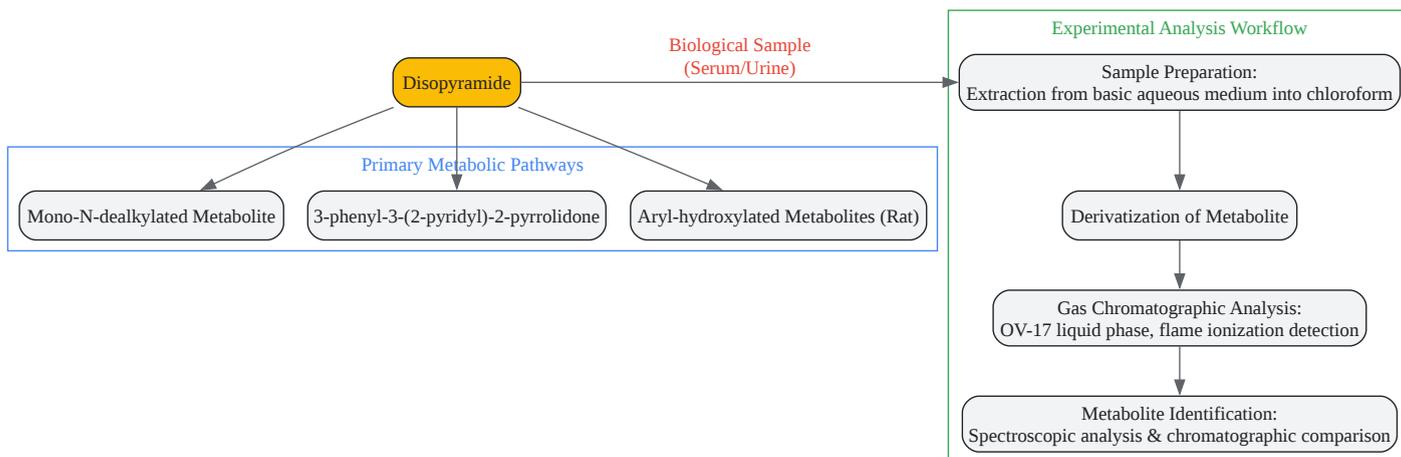
## Experimental Data and Analytical Methodologies

While direct activity comparisons are sparse, established analytical methods enable the study of these metabolites.

- **Quantitative Analysis:** A gas chromatographic method has been developed for the precise determination of disopyramide and its mono-N-dealkylated metabolite in blood serum and urine. This method involves extraction from a basic aqueous medium into chloroform, derivatization of the metabolite, and analysis using an OV-17 liquid phase with flame ionization detection [3].
- **Metabolite Identification:** Structural assignments for metabolites in scientific studies are typically based on detailed spectroscopic analysis and comparison of their chromatographic properties with synthetically produced authentic samples [1].

## Disopyramide Metabolism and Experimental Analysis Pathway

The following diagram illustrates the primary metabolic pathways of disopyramide and the general workflow for its experimental analysis, integrating information from the identified sources.



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## Research Recommendations and Knowledge Gaps

The search results indicate a need for more direct comparative data on metabolite activity. To advance your research, consider focusing on the following:

- **Activity Studies:** The provided literature confirms the identity and quantity of metabolites but does not directly compare their antiarrhythmic potency, toxicity, or affinity for cardiac ion channels relative to the parent drug. This represents a significant knowledge gap.
- **Focus on Mono-N-dealkylated Metabolite:** Given that the mono-N-dealkylated metabolite is a major human metabolite and is routinely monitored analytically [3] [2], it is the most relevant candidate for further pharmacological activity studies.

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## References

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2. Disopyramide: Uses, Interactions, Mechanism of Action [go.drugbank.com]
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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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